

Heptadecanophenone: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Heptadecanophenone*

CAS No.: *128189-46-8*

Cat. No.: *B156550*

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Abstract

Heptadecanophenone (1-phenylheptadecan-1-one) is a long-chain aromatic ketone. Despite the vast exploration of natural products, there is a notable scarcity of scientific literature detailing the natural occurrence and established biological sources of **heptadecanophenone**. This technical guide consolidates the current understanding of this molecule, addressing the apparent knowledge gap regarding its natural origins. The focus of this document is therefore directed towards its chemical synthesis, physicochemical properties, and prospective applications in the fields of chemical research and drug development. We will explore established synthetic methodologies for long-chain alkyl phenyl ketones that are applicable to the preparation of **heptadecanophenone**. Furthermore, this guide will discuss the potential biological activities and applications of **heptadecanophenone** by drawing parallels with structurally related long-chain ketones. This document aims to serve as a foundational resource for researchers and professionals interested in the synthesis and potential utility of this and similar long-chain ketone scaffolds.

Introduction: The Enigma of Heptadecanophenone's Natural Occurrence

Long-chain alkyl phenyl ketones are a class of organic compounds that have been identified in various natural sources and are recognized for their potential biological activities, including anti-inflammatory, analgesic, and antimicrobial properties.[1] However, a comprehensive review of scientific databases and literature reveals a significant lack of information regarding the natural occurrence of **heptadecanophenone**. While the straight-chain alkane heptadecane is a known component of essential oils from plants such as *Opuntia littoralis* and *Annona squamosa*, the corresponding phenyl ketone has not been prominently reported.[2] Similarly, while some long-chain alkyl ketones have been identified in the ethanolic extracts of plants like *Acalypha wilkesiana*, specific mention of **heptadecanophenone** is absent.[3]

This absence of evidence suggests that **heptadecanophenone** may be an exceptionally rare natural product, a yet-to-be-discovered metabolite, or, more plausibly, a compound primarily accessible through chemical synthesis. For researchers in drug discovery and organic synthesis, this presents both a challenge and an opportunity. The potential for **heptadecanophenone** to exhibit novel biological activities, by virtue of its long alkyl chain coupled with an aromatic moiety, makes it an intriguing target for synthesis and screening. Ketones are fundamental functional groups in a vast array of natural products, pharmaceuticals, and functional materials.[4] Therefore, the development of efficient synthetic routes to access compounds like **heptadecanophenone** is of significant interest.[5][6]

This guide will proceed by focusing on the known and theoretical aspects of **heptadecanophenone**, beginning with its chemical and physical properties, followed by a detailed exploration of synthetic strategies. Finally, we will discuss potential applications and areas for future research, drawing on the known roles of similar long-chain ketones in various biological and chemical contexts.

Physicochemical and Spectroscopic Properties

Understanding the fundamental properties of **heptadecanophenone** is crucial for its synthesis, purification, and application. Based on available data from chemical suppliers and predictive models, the key properties are summarized below.

Table 1: Physicochemical Properties of **Heptadecanophenone**

Property	Value	Source
Chemical Formula	C ₂₃ H ₃₈ O	[7][8]
Molecular Weight	330.55 g/mol	[7][8]
CAS Registry Number	128189-46-8	
Appearance	White to almost white crystalline powder	
Melting Point	57-60 °C	
Boiling Point (Predicted)	431.8 ± 14.0 °C	[7]
Density (Predicted)	0.896 ± 0.06 g/cm ³	[7]
Purity (Commercial)	>98.0% (GC)	

Spectroscopic data is essential for the identification and characterization of **heptadecanophenone**. While a comprehensive public database of its spectra is not readily available, the expected spectroscopic features can be predicted based on its structure.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: The ¹H NMR spectrum is expected to show characteristic signals for the aromatic protons of the phenyl group, as well as signals for the long aliphatic chain. The protons on the carbon adjacent to the carbonyl group will be deshielded. The ¹³C NMR spectrum will display a distinct signal for the carbonyl carbon, typically in the range of 190-220 ppm, along with signals for the aromatic and aliphatic carbons.[9]
- Infrared (IR) Spectroscopy: A strong absorption band corresponding to the C=O stretching vibration of the ketone group is expected in the region of 1680-1700 cm⁻¹. [10]
- Mass Spectrometry (MS): The mass spectrum should show a molecular ion peak corresponding to the molecular weight of **heptadecanophenone**. Fragmentation patterns can provide further structural information. [10][11]

Synthetic Methodologies

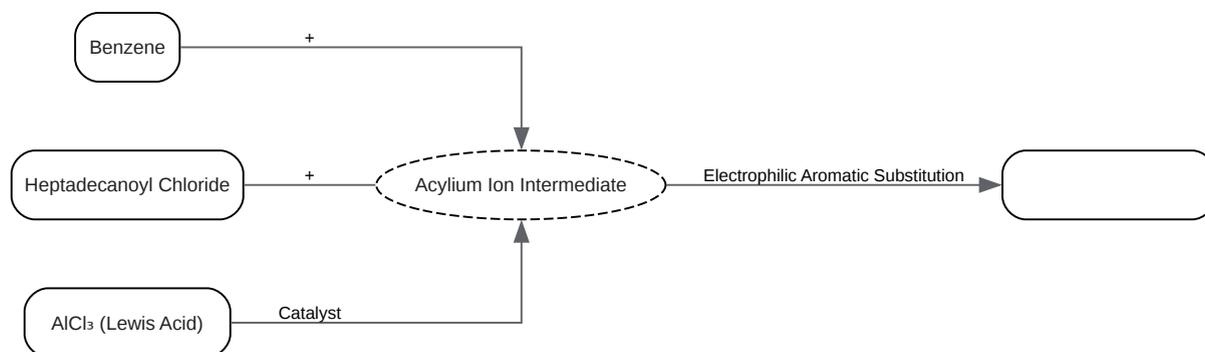
The synthesis of **heptadecanophenone**, as a long-chain alkyl phenyl ketone, can be approached through several established organic synthesis strategies. Ketones are pivotal intermediates in organic synthesis, and numerous methods for their preparation have been developed.^{[4][12]}

Friedel-Crafts Acylation

A classic and direct method for the synthesis of aryl ketones is the Friedel-Crafts acylation. This reaction involves the acylation of an aromatic ring with an acyl halide or anhydride in the presence of a Lewis acid catalyst.

Experimental Protocol: Synthesis of **Heptadecanophenone** via Friedel-Crafts Acylation

- **Reactant Preparation:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, place anhydrous aluminum chloride (AlCl_3) and an inert solvent such as dichloromethane or benzene.
- **Acyl Chloride Formation (if starting from the carboxylic acid):** Heptadecanoyl chloride can be prepared by reacting heptadecanoic acid with a chlorinating agent like thionyl chloride (SOCl_2) or oxalyl chloride.
- **Acylation Reaction:** Cool the suspension of aluminum chloride in the solvent to 0-5 °C in an ice bath. Slowly add a solution of heptadecanoyl chloride in the same solvent from the dropping funnel. After the addition of the acyl chloride, add benzene dropwise to the reaction mixture.
- **Reaction Progression:** Allow the reaction mixture to stir at room temperature for several hours until the reaction is complete (monitored by TLC).
- **Work-up:** Carefully pour the reaction mixture into a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction and Purification:** Separate the organic layer, and extract the aqueous layer with a suitable organic solvent (e.g., dichloromethane or ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization.



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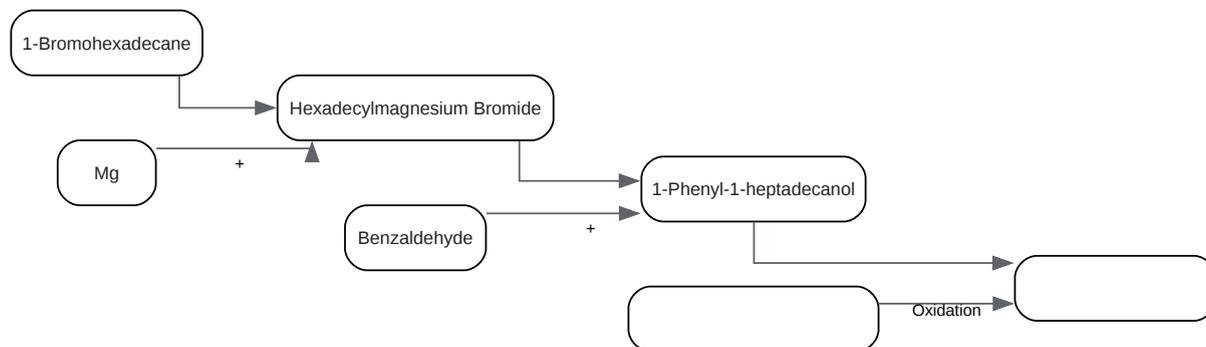
Caption: Friedel-Crafts acylation for **heptadecanophenone** synthesis.

Grignard Reaction followed by Oxidation

An alternative approach involves the reaction of a Grignard reagent with an appropriate aldehyde, followed by oxidation of the resulting secondary alcohol.

Experimental Workflow

- Grignard Reagent Formation: Prepare hexadecylmagnesium bromide by reacting 1-bromohexadecane with magnesium turnings in anhydrous diethyl ether or THF.
- Reaction with Benzaldehyde: Add benzaldehyde dropwise to the freshly prepared Grignard reagent at low temperature.
- Hydrolysis: Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extraction: Extract the product with an organic solvent, wash, dry, and concentrate.
- Oxidation: Oxidize the resulting 1-phenyl-1-heptadecanol to **heptadecanophenone** using an oxidizing agent such as pyridinium chlorochromate (PCC) or by Swern oxidation.
- Purification: Purify the final product by column chromatography.



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Caption: Grignard reaction followed by oxidation workflow.

Potential Applications and Future Research Directions

While specific biological activities of **heptadecanophenone** have not been extensively reported, the broader class of long-chain ketones and their derivatives are known to possess interesting biological properties.[1] This suggests that **heptadecanophenone** could be a valuable scaffold for further investigation in several areas.

Drug Discovery and Development

- **Antimicrobial and Antifungal Agents:** The long lipophilic alkyl chain of **heptadecanophenone** could facilitate its interaction with and disruption of microbial cell membranes. Further studies to evaluate its efficacy against a panel of pathogenic bacteria and fungi are warranted.
- **Anti-inflammatory and Analgesic Properties:** Phenyl alkyl ketones have been traditionally used for their anti-inflammatory and analgesic effects.[1] Investigating the potential of **heptadecanophenone** to modulate inflammatory pathways could lead to the development of new therapeutic agents.
- **Ketone Body Metabolism and Signaling:** Ketone bodies play significant roles in cellular metabolism and signaling.[13][14][15] While **heptadecanophenone** is not a physiological

ketone body, its structural features might allow it to interact with pathways regulated by ketones. Research into its effects on metabolic and signaling pathways could uncover novel biological functions.

Organic Synthesis and Material Science

- **Synthetic Intermediate:** **Heptadecanophenone** can serve as a versatile building block in organic synthesis for the construction of more complex molecules.[5][6] The ketone functionality can be readily transformed into other functional groups, and the long alkyl chain can be modified to tune the physicochemical properties of the resulting compounds.
- **Fuel Precursors:** Long-chain ketones can be hydrogenated to produce long-chain alkanes, which are suitable for use as biofuels.[16] The synthesis of **heptadecanophenone** and its subsequent reduction could be explored as a potential route to sustainable fuels.

Conclusion

Heptadecanophenone represents a molecule of interest at the intersection of synthetic chemistry and potential biological applications. The current lack of information regarding its natural occurrence underscores the vastness of the chemical space in nature that remains to be explored. However, the established synthetic routes for long-chain alkyl phenyl ketones provide a clear path for the laboratory-scale production of **heptadecanophenone**, enabling its further study.

For researchers and drug development professionals, **heptadecanophenone** offers a promising scaffold for the design and synthesis of novel compounds with potential therapeutic activities. Future research should focus on the efficient and scalable synthesis of this molecule, a thorough investigation of its biological properties through in vitro and in vivo screening, and its exploration as a versatile intermediate in organic synthesis. This technical guide provides a foundational overview to stimulate and support these future endeavors.

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